



# TO-PRO-1 Staining in Yeast and Bacteria: Application Notes and Protocols

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For Researchers, Scientists, and Drug Development Professionals

### Introduction

**TO-PRO-1** lodide is a high-affinity, cell-impermeant carbocyanine monomeric nucleic acid stain. It is a valuable tool for assessing cell viability in various microorganisms, including yeast and bacteria. Due to its inability to cross the membrane of live cells, **TO-PRO-1** selectively stains cells with compromised plasma membranes, a hallmark of cell death. Upon entering a cell, it intercalates with double-stranded DNA, leading to a significant enhancement in its fluorescence, emitting a bright green signal. This property makes **TO-PRO-1** an excellent probe for quantifying dead cells in a population using fluorescence microscopy and flow cytometry. These application notes provide detailed protocols for the use of **TO-PRO-1** in yeast and bacteria, with a focus on its application in basic research and antimicrobial drug development.

## Principle of TO-PRO-1 Staining

Live cells with intact cytoplasmic membranes are impermeable to **TO-PRO-1**. However, in dead or dying cells, the membrane integrity is compromised, allowing the dye to enter the cytoplasm and nucleus. Once inside, **TO-PRO-1** exhibits a strong affinity for nucleic acids, intercalating into the DNA. This binding event results in a substantial increase in the dye's fluorescence quantum yield. Consequently, dead cells fluoresce brightly in green when excited with an appropriate light source, while live cells remain non-fluorescent.[1][2]



## **Quantitative Data**

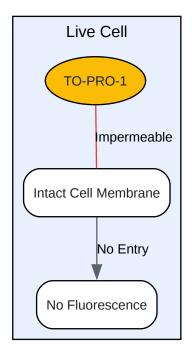
The spectral and physical properties of **TO-PRO-1** are summarized in the table below for easy reference when designing experiments.

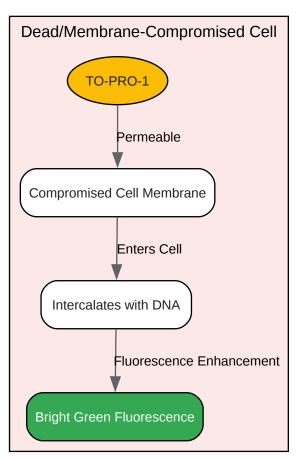
Property	Value	Reference
Chemical Name	Thiazole Orange Iodide	[3]
Molecular Weight	645.3 g/mol	[1]
Excitation Maximum (DNA-bound)	~515 nm	[1][2]
Emission Maximum (DNA-bound)	~531 nm	[1][2]
Recommended Excitation Laser	488 nm	[3]
Recommended Emission Filter	525/30 or 530/30 nm bandpass	[2][3]
Cell Permeability	Impermeant	[1]
Fluorescence in solution (no DNA)	Essentially non-fluorescent	[1]
Color of Fluorescence	Green	[1][2]

# **Mechanism of TO-PRO-1 Staining**

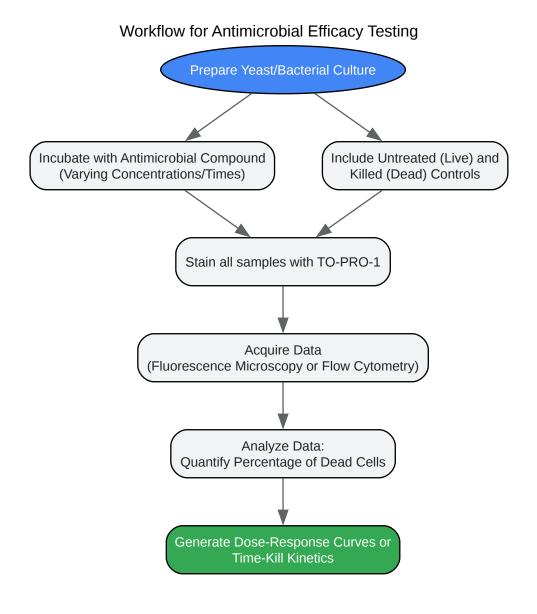


#### Mechanism of TO-PRO-1 Staining









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## References



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- 2. medchemexpress.com [medchemexpress.com]
- 3. FluoroFinder [app.fluorofinder.com]
- To cite this document: BenchChem. [TO-PRO-1 Staining in Yeast and Bacteria: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b136677#to-pro-1-staining-in-yeast-and-bacteria]

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